

ONO-7579 in DMSO: A Technical Guide for Researchers

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Compound of Interest

Compound Name: ONO-7579

Cat. No.: B1193279

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This technical support guide provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **ONO-7579** when prepared in dimethyl sulfoxide (DMSO). The following sections offer frequently asked questions (FAQs), troubleshooting advice, and detailed experimental protocols to ensure accurate and reproducible results in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **ONO-7579**?

A1: For most in vitro applications, DMSO is the recommended solvent for preparing stock solutions of **ONO-7579**.

Q2: What is the solubility of **ONO-7579** in DMSO?

A2: **ONO-7579** has a reported solubility of 10 mM in DMSO[1]. It is crucial to ensure the compound is fully dissolved before use.

Q3: How should I store **ONO-7579** solutions in DMSO?

A3: For optimal stability, it is recommended to store **ONO-7579** solutions in DMSO at -80°C for long-term storage (up to 6 months) or at 4°C for short-term storage (up to 2 weeks)[2].

Q4: Can I perform freeze-thaw cycles with my **ONO-7579** DMSO stock?

A4: It is best practice to aliquot your stock solution into single-use volumes to avoid repeated freeze-thaw cycles. While some compounds are stable through a limited number of cycles, minimizing these events will help maintain the integrity of your **ONO-7579** solution.

Q5: I see precipitation in my **ONO-7579** solution after thawing. What should I do?

A5: If you observe precipitation, gently warm the vial to 37°C for a few minutes and vortex to redissolve the compound. If the precipitate does not dissolve, it may indicate that the solubility limit has been exceeded or the compound has degraded. In such cases, it is recommended to prepare a fresh stock solution.

Data Summary

ONO-7579 Physicochemical Properties

Property	Value
Molecular Weight	578.95 g/mol
Formula	C ₂₄ H ₁₈ ClF ₃ N ₆ O ₄ S
Appearance	Solid

Solubility and Stability in DMSO

Parameter	Condition	Duration	Reference
Solubility	10 mM	-	[1]
Stability	4°C	2 weeks	[2]
-80°C	6 months	[2]	

Experimental Protocols

Protocol for Preparing ONO-7579 Stock Solution

- Preparation: Allow the vial of solid **ONO-7579** to equilibrate to room temperature before opening.

- **Calculation:** Determine the required volume of DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock solution of **ONO-7579** with a molecular weight of 578.95 g/mol, dissolve 5.79 mg in 1 mL of DMSO).
- **Dissolution:** Add the calculated volume of high-purity, anhydrous DMSO to the vial.
- **Mixing:** Vortex the solution thoroughly to ensure the compound is completely dissolved. Gentle warming to 37°C can be applied if necessary.
- **Storage:** Aliquot the stock solution into single-use, light-protected vials and store at -80°C.

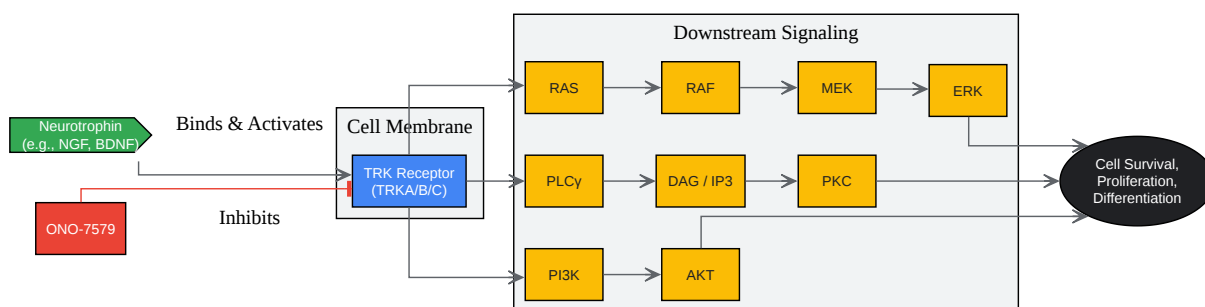
Protocol for Assessing Kinetic Solubility in DMSO (Adapted)

This protocol is a general guideline for determining the kinetic solubility of a compound like **ONO-7579**.

- **Prepare a high-concentration stock solution:** Dissolve **ONO-7579** in 100% DMSO to create a concentrated stock (e.g., 20 mM).
- **Serial Dilution:** Perform a serial dilution of the stock solution with DMSO in a 96-well plate to create a range of concentrations.
- **Aqueous Buffer Addition:** Add an aqueous buffer (e.g., phosphate-buffered saline, PBS) to each well. The final DMSO concentration should be kept low (typically $\leq 1\%$) to mimic physiological conditions.
- **Incubation:** Incubate the plate at room temperature for a set period (e.g., 1-2 hours) with gentle shaking.
- **Precipitation Assessment:** Measure the turbidity of each well using a nephelometer or a plate reader capable of measuring light scattering. An increase in turbidity indicates precipitation.
- **Data Analysis:** The kinetic solubility is the highest concentration at which no significant precipitation is observed.

Signaling Pathway

ONO-7579 is a pan-TRK inhibitor, targeting TRKA, TRKB, and TRKC. The binding of neurotrophins (like NGF, BDNF, and NT-3/4) to these receptors triggers dimerization and autophosphorylation, activating downstream signaling cascades crucial for cell survival and proliferation. **ONO-7579** blocks this initial activation step.



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Caption: **ONO-7579** inhibits the TRK signaling pathway.

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References

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